

N-Allyloxyphthalimide: A Technical Safety and Handling Guide for Researchers

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Compound of Interest

Compound Name: *N-Allyloxyphthalimide*

Cat. No.: *B1272531*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **N-Allyloxyphthalimide**. The information is intended to support researchers, scientists, and drug development professionals in the safe handling and use of this compound in a laboratory setting.

Chemical and Physical Properties

N-Allyloxyphthalimide is a solid, appearing as a white to light yellow powder or crystal.^[1] Key physical and chemical properties are summarized in the table below.

Property	Value	Reference
CAS Number	39020-79-6	[1]
Molecular Formula	C ₁₁ H ₉ NO ₃	[1]
Molecular Weight	203.19 g/mol	
Appearance	White to Light yellow powder to crystal	
Melting Point	59.0 to 63.0 °C	[1]
Purity	>98.0% (GC)	[1]
Density	1.3 g/cm ³	[2]
Storage Temperature	Room Temperature (Recommended in a cool and dark place, <15°C)	

Hazard Identification and Classification


N-Allyloxyphthalimide is classified as a hazardous substance. The primary hazards are skin and eye irritation.

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation.
Eye Irritation	2A	H319: Causes serious eye irritation.

Signal Word: Warning

Hazard Pictogram:

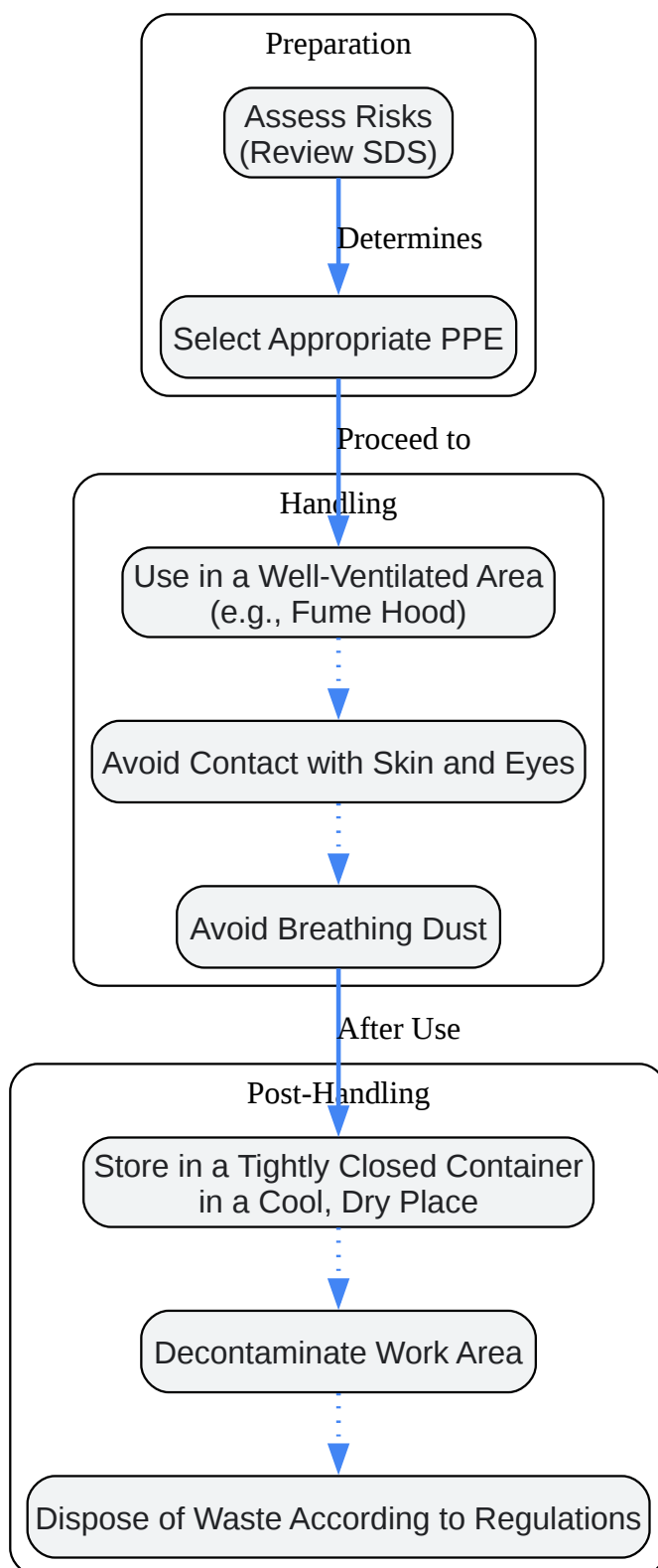
 alt text

Toxicological Data

Quantitative toxicological data, such as LD50 (median lethal dose) and LC50 (median lethal concentration) values, for **N-Allyloxyphthalimide** are not readily available in the public domain based on the conducted search. The primary identified health hazards are skin and eye irritation.

Handling Precautions and Personal Protective Equipment (PPE)

Adherence to standard laboratory safety protocols is essential when handling **N-Allyloxyphthalimide**. A general workflow for safe handling is outlined below.



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Caption: Workflow for the safe handling of **N-Allyloxyphthalimide**.

Precautionary Statements

Code	Statement
P264	Wash skin thoroughly after handling.
P280	Wear protective gloves/ eye protection/ face protection.
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.[1]
P332 + P313	If skin irritation occurs: Get medical advice/ attention.
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P337 + P313	If eye irritation persists: Get medical advice/ attention.
P362 + P364	Take off contaminated clothing and wash it before reuse.

Recommended Personal Protective Equipment (PPE)

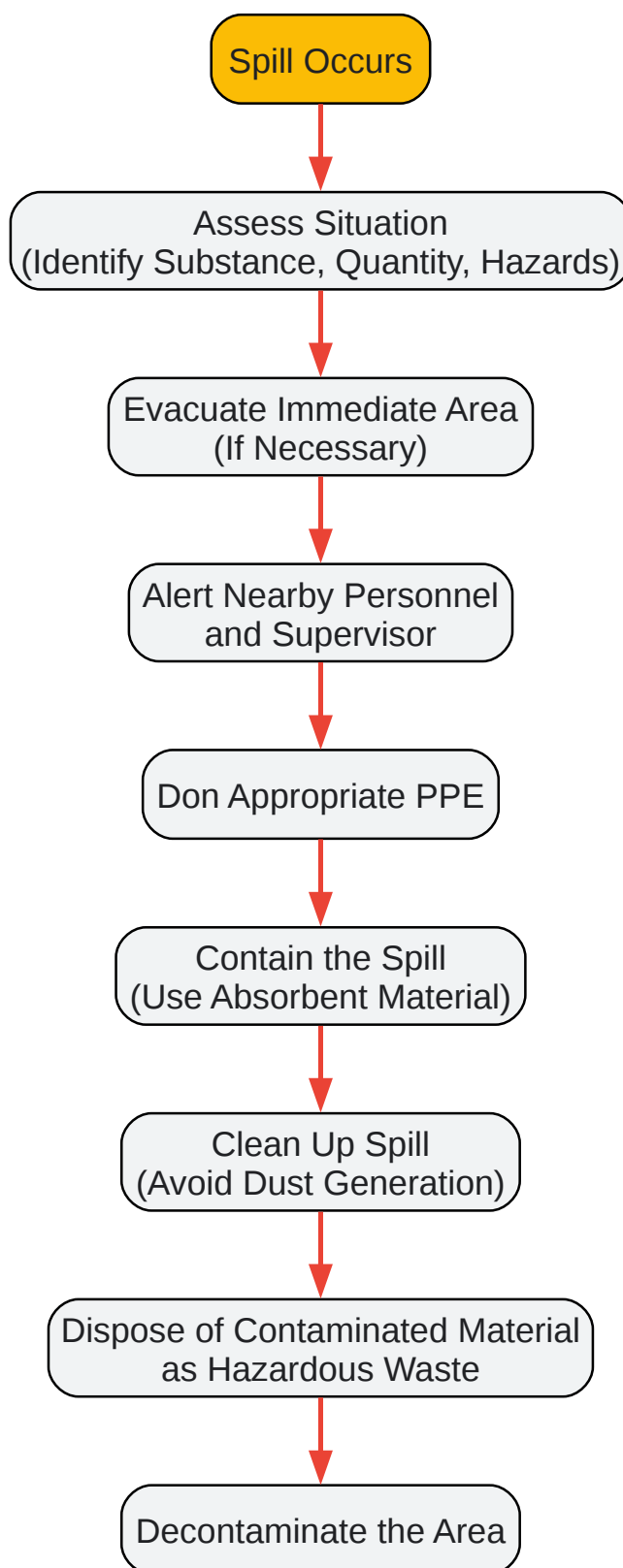
- Eye/Face Protection: Use chemical safety goggles.
- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a laboratory coat.
- Respiratory Protection: For operations that may generate dust, use a NIOSH-approved respirator.
- Hygiene Measures: Handle in accordance with good industrial hygiene and safety practice. Wash hands before breaks and at the end of the workday.

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move person into fresh air. If not breathing, give artificial respiration. Consult a physician.
Skin Contact	Wash off with soap and plenty of water. Consult a physician.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Accidental Release Measures and Emergency Response

In the event of a spill, follow a structured emergency response plan to mitigate risks to personnel and the environment.



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Caption: Emergency response workflow for a chemical spill.

Personal Precautions: Use personal protective equipment. Avoid dust formation. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation.

Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let product enter drains.

Methods for Cleaning Up: Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.

Experimental Protocols for Hazard Assessment

While specific experimental safety data for **N-Allyloxypthalimide** is not available, the following are summaries of standard OECD protocols for assessing the key identified hazards.

OECD 404: Acute Dermal Irritation/Corrosion

This test guideline provides a method for assessing the potential of a substance to cause skin irritation or corrosion.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Methodology Summary:

- Animal Model: The albino rabbit is the preferred species.[\[3\]](#)
- Application: A single dose of the test substance (0.5 g for solids) is applied to a small area of shaved skin (approximately 6 cm²).[\[4\]](#)
- Exposure: The substance is held in contact with the skin for 4 hours using a semi-occlusive dressing.[\[4\]](#)
- Observation: After the exposure period, the dressing is removed, and the skin is observed for signs of erythema (redness) and edema (swelling).
- Scoring: Observations are scored at 1, 24, 48, and 72 hours after patch removal. The observation period may be extended up to 14 days to assess the reversibility of the effects.[\[4\]](#)
- Classification: The substance is classified as an irritant based on the severity and reversibility of the observed skin reactions.

OECD 405: Acute Eye Irritation/Corrosion

This test guideline is used to determine the potential of a substance to cause eye irritation or corrosion.^{[6][7][8][9]}

Methodology Summary:

- **Animal Model:** The albino rabbit is the recommended species.^[7]
- **Application:** A single dose of the test substance is applied into the conjunctival sac of one eye of the animal. The other eye serves as an untreated control.^[7]
- **Observation:** The eyes are examined for ocular reactions at 1, 24, 48, and 72 hours after application.^[7]
- **Scoring:** Ocular lesions, including corneal opacity, iritis, conjunctival redness, and chemosis, are scored.
- **Reversibility:** The reversibility of any observed effects is assessed over a period of up to 21 days.^[6]
- **Classification:** The substance is classified based on the severity and persistence of the ocular lesions.

Stability and Reactivity

- **Reactivity:** No specific reactivity data is available.
- **Chemical Stability:** Stable under recommended storage conditions.^[2]
- **Possibility of Hazardous Reactions:** No data available.
- **Conditions to Avoid:** No specific conditions to avoid are documented.
- **Incompatible Materials:** Strong oxidizing agents.
- **Hazardous Decomposition Products:** Under fire conditions, may decompose to form carbon oxides, nitrogen oxides.

Storage and Disposal

- Storage: Keep container tightly closed in a dry and well-ventilated place. Recommended storage is in a cool, dark place at a temperature below 15°C.
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations. Contact a licensed professional waste disposal service to dispose of this material.

This guide is intended as a summary of available safety information and best practices. It is not a substitute for a thorough review of the Safety Data Sheet (SDS) and consultation with your institution's Environmental Health and Safety (EHS) department. Always perform a risk assessment before starting any new procedure involving this chemical.

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